

An In-depth Technical Guide to Benzyl Methyl Malonate

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Compound of Interest

Compound Name: *Benzyl methyl malonate*

Cat. No.: *B104983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **benzyl methyl malonate**, a key intermediate in organic synthesis. This document is intended for use by professionals in research and development, particularly within the pharmaceutical and fine chemical industries.

Core Chemical and Physical Properties

Benzyl methyl malonate (CAS No. 52267-39-7) is a diester of malonic acid, featuring both a methyl and a benzyl ester group.^[1] Its structure lends it to a variety of chemical transformations, making it a valuable building block in the synthesis of more complex molecules.^[2]

The quantitative properties of **benzyl methyl malonate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₂ O ₄	[3][4][5][6]
Linear Formula	C ₆ H ₅ CH ₂ OCOCH ₂ COOCH ₃	[1][4][7]
Molecular Weight	208.21 g/mol	[1][3][4][6][7]
CAS Number	52267-39-7	[1][3][4][5][6][7]
Appearance	Colorless to light yellow liquid	[1][3][7]
Boiling Point	125 °C @ 0.5 mmHg333.5 °C @ 760 mmHg	[1][7][5]
Density	1.15 g/mL at 25 °C1.164 g/cm ³	[1][7][5]
Refractive Index	n ₂₀ /D 1.502	[1][7]

Synthesis of Benzyl Methyl Malonate

Benzyl methyl malonate is commonly prepared via the malonic ester synthesis. This method involves the alkylation of a malonate ester enolate with a suitable benzyl halide. The following protocol is a representative procedure adapted from established methods for similar malonic esters.

This protocol details the synthesis of **benzyl methyl malonate** from dimethyl malonate and benzyl chloride.

Materials:

- Sodium metal
- Anhydrous methanol
- Dimethyl malonate
- Benzyl chloride
- Drying agent (e.g., anhydrous magnesium sulfate)

- Solvents for extraction and purification (e.g., diethyl ether, water)

Procedure:

- **Preparation of Sodium Methoxide:** In a three-necked flask equipped with a stirrer and a reflux condenser, dissolve clean sodium metal in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon). The reaction is exothermic and should be controlled by cooling if necessary. Continue stirring until all the sodium has reacted to form a solution of sodium methoxide.
- **Formation of the Malonate Enolate:** To the freshly prepared sodium methoxide solution, add dimethyl malonate dropwise via a dropping funnel. The addition should be done at a moderate rate to control the reaction temperature. Stir the mixture for a period to ensure complete formation of the sodium salt of the malonate enolate.
- **Alkylation with Benzyl Chloride:** Following the formation of the enolate, add benzyl chloride dropwise to the reaction mixture.
- **Reaction Completion and Workup:** After the addition of benzyl chloride, heat the mixture to reflux with continuous stirring. Monitor the reaction until it is neutral to moist litmus paper, indicating the consumption of the base.
- **Solvent Removal and Extraction:** Once the reaction is complete, remove the methanol by distillation. To the residue, add water to dissolve the sodium chloride byproduct. Extract the aqueous layer with a suitable organic solvent, such as diethyl ether.
- **Purification:** Combine the organic extracts and dry them over an anhydrous drying agent like magnesium sulfate. Filter off the drying agent and remove the solvent by rotary evaporation. The crude product can then be purified by vacuum distillation to yield pure **benzyl methyl malonate**.

The following diagram illustrates the key logical steps involved in the synthesis of **benzyl methyl malonate**.



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Caption: Logical workflow for the synthesis of **benzyl methyl malonate**.

Applications in Research and Drug Development

Benzyl methyl malonate serves as a versatile intermediate in organic synthesis, primarily due to the reactivity of the methylene group flanked by two carbonyls and the differential reactivity of its two ester groups.

- **Pharmaceutical Intermediates:** It is a crucial precursor in the synthesis of various pharmaceutical compounds. The malonic ester framework allows for the introduction of diverse substituents, which is a key strategy in building complex drug molecules.[2]
- **Fine Chemical Synthesis:** Beyond pharmaceuticals, it is used in the creation of specialty chemicals, including certain agrochemicals.[2]
- **Research and Development:** In a laboratory setting, it is employed as a reagent for developing new synthetic methodologies and for the preparation of novel chemical entities for biological screening.

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